

Unveiling 2,2'-Bis(hydroxyphenyl)methane-d4: A Technical Overview

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Compound of Interest

Compound Name: 2,2'-Bis(hydroxyphenyl)methane-d4

Cat. No.: B15556488

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This technical guide provides a comprehensive overview of **2,2'-Bis(hydroxyphenyl)methane-d4**, a deuterated analog of the parent compound 2,2'-Bis(hydroxyphenyl)methane. While a specific CAS number for the deuterated form is not readily available in public databases[1], this document consolidates available data on its properties, alongside a generalized synthesis and analytical workflow.

Chemical and Physical Data

A comparative summary of the key quantitative data for both the deuterated and non-deuterated forms of 2,2'-Bis(hydroxyphenyl)methane is presented below.

Property	2,2'- Bis(hydroxyphenyl)methane-d ₄	2,2'- Bis(hydroxyphenyl)methane
CAS Number	Not Available[1]	2467-02-9[2][3]
Molecular Formula	C ₁₃ H ₈ D ₄ O ₂ [2]	C ₁₃ H ₁₂ O ₂ [1]
Molecular Weight	204.26 g/mol [2]	200.23 g/mol [1]
Synonyms	2,2'-Dihydroxydiphenylmethane-d ₄ , 2,2'-Methylenebis[phenol]-d ₄ [2]	2,2'-Methylenediphenol, Bis(o-hydroxyphenyl)methane[3]

Experimental Methodologies

Detailed experimental protocols for the synthesis and analysis of **2,2'-Bis(hydroxyphenyl)methane-d₄** are not extensively documented in publicly accessible literature. However, based on general synthetic procedures for bis(hydroxyphenyl)methanes and standard analytical techniques, a representative workflow can be outlined.

General Synthesis Protocol

The synthesis of bis(hydroxyphenyl)methanes typically involves the reaction of a phenol with formaldehyde. A general procedure, adapted from patented processes, is described below. It is important to note that the synthesis of the deuterated analog would require the use of deuterated starting materials.

Reaction of Phenol with Formaldehyde:

- **Reactant Mixture:** Phenol and formaldehyde are reacted in a two-phase mixture containing aqueous phosphoric acid[4][5]. The molar ratio of phenol to formaldehyde is typically high, for instance, at least 3 moles of phenol per mole of formaldehyde[5].
- **Temperature Control:** The reaction temperature is maintained between 20°C and 60°C[5].
- **Phase Separation:** Upon completion of the reaction, the organic phase containing the bis(hydroxyphenyl)methane product is separated from the aqueous acid phase[5].

- Purification: The product can be further purified by distillation under reduced pressure[4][5].

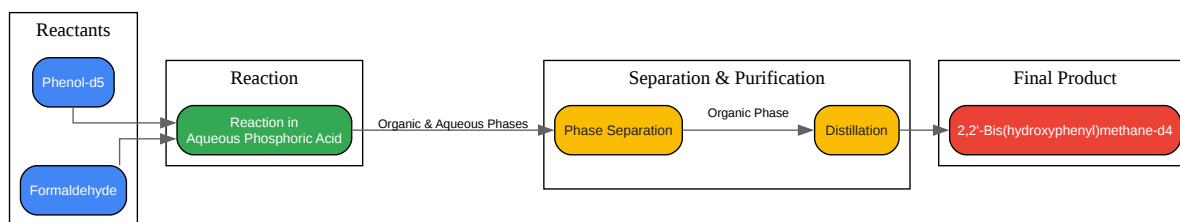
Analytical Characterization

The structural confirmation and purity assessment of the synthesized compound would involve a combination of spectroscopic and chromatographic techniques, as suggested by analytical methodologies for similar compounds[6].

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the molecular structure and the positions of deuterium incorporation.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups present in the molecule.
- Mass Spectrometry (MS), potentially coupled with Gas Chromatography (GC-MS): To determine the molecular weight and fragmentation pattern, confirming the isotopic enrichment.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the final product.

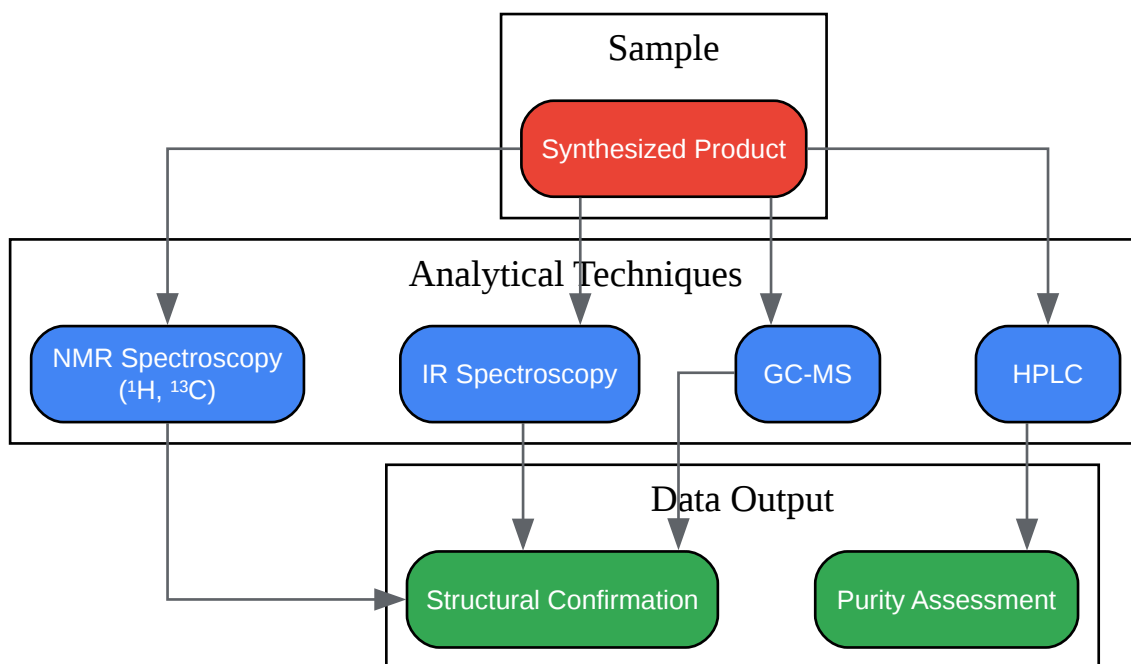
Visualized Workflows

The following diagrams illustrate the generalized synthesis and analytical characterization workflows for **2,2'-Bis(hydroxyphenyl)methane-d4**.



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Caption: Generalized workflow for the synthesis of **2,2'-Bis(hydroxyphenyl)methane-d4**.



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Caption: Standard analytical workflow for the characterization of **2,2'-Bis(hydroxyphenyl)methane-d4**.

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